

A Technical Guide to the Physicochemical Properties of Solvent Yellow 124

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Compound of Interest

Compound Name: Solvent yellow 124

Cat. No.: B1294874

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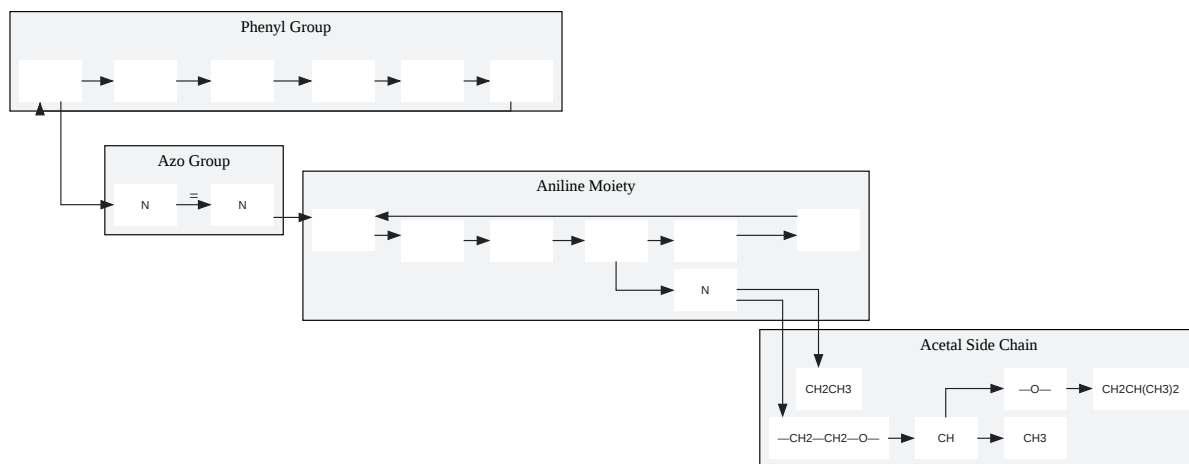
For Researchers, Scientists, and Drug Development Professionals

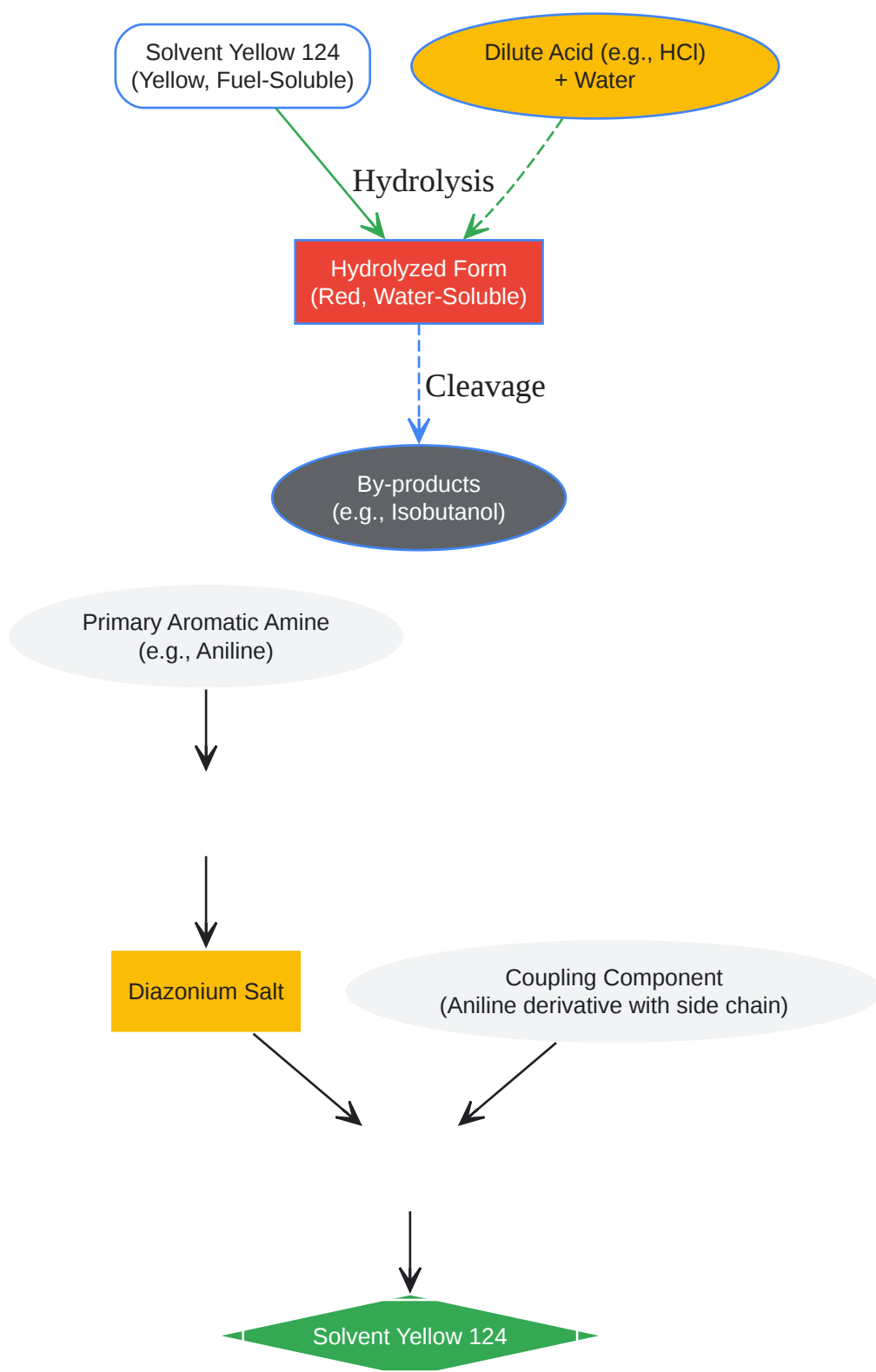
This document provides a comprehensive overview of the core physicochemical properties of **Solvent Yellow 124** (C.I. 111155), a synthetic azo dye primarily known for its role as a Euromarker fuel dye.[1][2][3] The following sections detail its chemical identity, physical characteristics, solubility, and spectral properties, supported by experimental methodologies and visual diagrams to facilitate a deeper understanding for research and development applications.

Chemical Identity and Structure

Solvent Yellow 124 is a yellow azo dye characterized by the presence of an azo group ($-N=N-$) which acts as the chromophore responsible for its color.[2] Its chemical structure is designed for high solubility in nonpolar solvents and features an acetal group that is susceptible to acid hydrolysis.[1][2][4] This unique feature is fundamental to its primary application.

- IUPAC Name: N-Ethyl-N-[2-[1-(2-methylpropoxy)ethoxy]ethyl]-4-phenyldiazenylaniline[1][2]
- CAS Number: 34432-92-3[1][2][5][6]
- Synonyms: SY124, Sudan 455, Somalia Yellow, Euromarker SY 124[1][5]
- Molecular Formula: $C_{22}H_{31}N_3O_2$ [1][2][5][7][8]





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